

gsk2830371 stability in DMSO and culture media

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Compound of Interest

Compound Name: *gsk2830371*

Cat. No.: *B607808*

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GSK2830371 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with detailed information on the stability, storage, and handling of **GSK2830371** in DMSO and cell culture media.

Frequently Asked Questions (FAQs)

Q1: How should I store **GSK2830371** powder and its stock solutions?

A1: Proper storage is crucial to maintain the compound's integrity. For the lyophilized powder, long-term storage at -20°C for up to three years is recommended.[1][2] Once dissolved in a solvent like DMSO, stock solutions should be aliquoted to prevent repeated freeze-thaw cycles and stored at -80°C for up to one year or at -20°C for one month.[1][2][3]

Q2: What is the recommended solvent for dissolving **GSK2830371**?

A2: **GSK2830371** is soluble in DMSO up to 100 mM and in ethanol up to 50 mM. It is insoluble in water.[1] For creating stock solutions for in vitro experiments, high-purity, anhydrous DMSO is recommended, as moisture can reduce solubility.[1] Sonication may assist in complete dissolution.[2]

Q3: What is the stability of **GSK2830371** in cell culture media at 37°C?

A3: While specific quantitative studies on the half-life in culture media are not detailed in the provided literature, **GSK2830371** has demonstrated functional stability in numerous cell-based

assays with incubation periods ranging from 30 minutes to 7 days.[1][4] This implies that the compound remains sufficiently stable in standard cell culture conditions (37°C, 5% CO₂) to exert its biological effects over multi-day experiments, including cell proliferation and clonogenic assays.[5][6]

Q4: What is the maximum recommended final concentration of DMSO in my cell culture experiments?

A4: The final concentration of DMSO should be kept as low as possible to avoid solvent-induced cytotoxicity. For most cell lines, a final DMSO concentration of 0.5% or less is tolerated with minimal effects.[5][7] However, for sensitive cell types, such as primary cells, it is advisable to keep the concentration at or below 0.1%.[7] Always include a vehicle control (media with the same final concentration of DMSO) in your experiments to account for any effects of the solvent itself.[7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
<p>Compound precipitates after dilution in aqueous culture medium.</p>	<p>The aqueous solubility of GSK2830371 is very low.[1] The final concentration of the compound may be too high, or the dilution was performed too rapidly.</p>	<p>Ensure the final concentration in the medium does not exceed the compound's solubility limit. Perform a serial dilution of the DMSO stock into the culture medium, mixing gently and thoroughly after each step. Pre-warming the culture medium to 37°C may also help.</p>
<p>Inconsistent results or loss of activity between experiments.</p>	<p>Improper storage of stock solutions, such as repeated freeze-thaw cycles, can lead to compound degradation.[1] The age of the stock solution may exceed its recommended shelf life.</p>	<p>Aliquot stock solutions into single-use volumes and store them at -80°C for long-term use (up to 1 year).[1][3] Avoid using stock solutions stored at -20°C for longer than one month.[1]</p>
<p>No biological effect observed at expected concentrations.</p>	<p>The compound may not be fully dissolved in the stock solution. The target protein, Wip1 phosphatase, may not be expressed or functionally important in the chosen cell line. The chosen cell line may have a mutant or null TP53 status, which is critical for the downstream effects of Wip1 inhibition.[1]</p>	<p>Confirm complete dissolution of the powder by vortexing or sonication when making the stock solution.[2] Verify the expression of Wip1 (PPM1D) in your cell line. Ensure your cell line has a wild-type TP53 status, as the antiproliferative activity of GSK2830371 is often p53-dependent.[1]</p>
<p>High background cytotoxicity observed in vehicle control wells.</p>	<p>The final concentration of DMSO in the culture medium is too high for the specific cell line being used.[7]</p>	<p>Reduce the final DMSO concentration to 0.1% or lower. Perform a dose-response curve for DMSO alone on your cell line to determine its tolerance.</p>

Data & Protocols

Quantitative Data Summary

Table 1: Solubility & Storage of **GSK2830371**

Form	Solvent	Max Concentration	Storage Temp.	Shelf Life	Citation(s)
Powder	-	-	-20°C	3 years	[1][2]
Stock Solution	DMSO	100 mM	-80°C	1 year	[1][2]
			-20°C	1 month	[1][3]
Stock Solution	Ethanol	50 mM	-80°C	1 year	[2]
			-20°C	1 month	[1][3]

| Working Solution | Culture Media | Assay Dependent | 37°C | Functionally stable for days [[5] [6] |

Table 2: Summary of Published In Vitro Experimental Conditions (Demonstrating functional stability of **GSK2830371** in culture)

Assay Type	Cell Line(s)	Incubation Time	Purpose	Citation(s)
Cell Viability	Various	7 days	Assess antiproliferative activity	[1][2]
Growth Inhibition	RBE, SK-Hep-1	72 - 96 hours	Determine GI ₅₀ values	[5]
Protein Degradation	MCF-7	8 hours	Monitor time-dependent WIP1 degradation	[3][4]
Cell Cycle Analysis	RBE, SK-Hep-1	24 - 48 hours	Evaluate cell cycle distribution via FACS	[5]
Apoptosis Assay	NGP	24 - 48 hours	Quantify caspase 3/7 activity	[6]
Gene Expression	NGP	4 hours	Analyze changes in p53 target genes	[6]

| Phosphorylation | MCF-7 | 30 minutes | Assess phosphorylation of p53 post-IR |[4] |

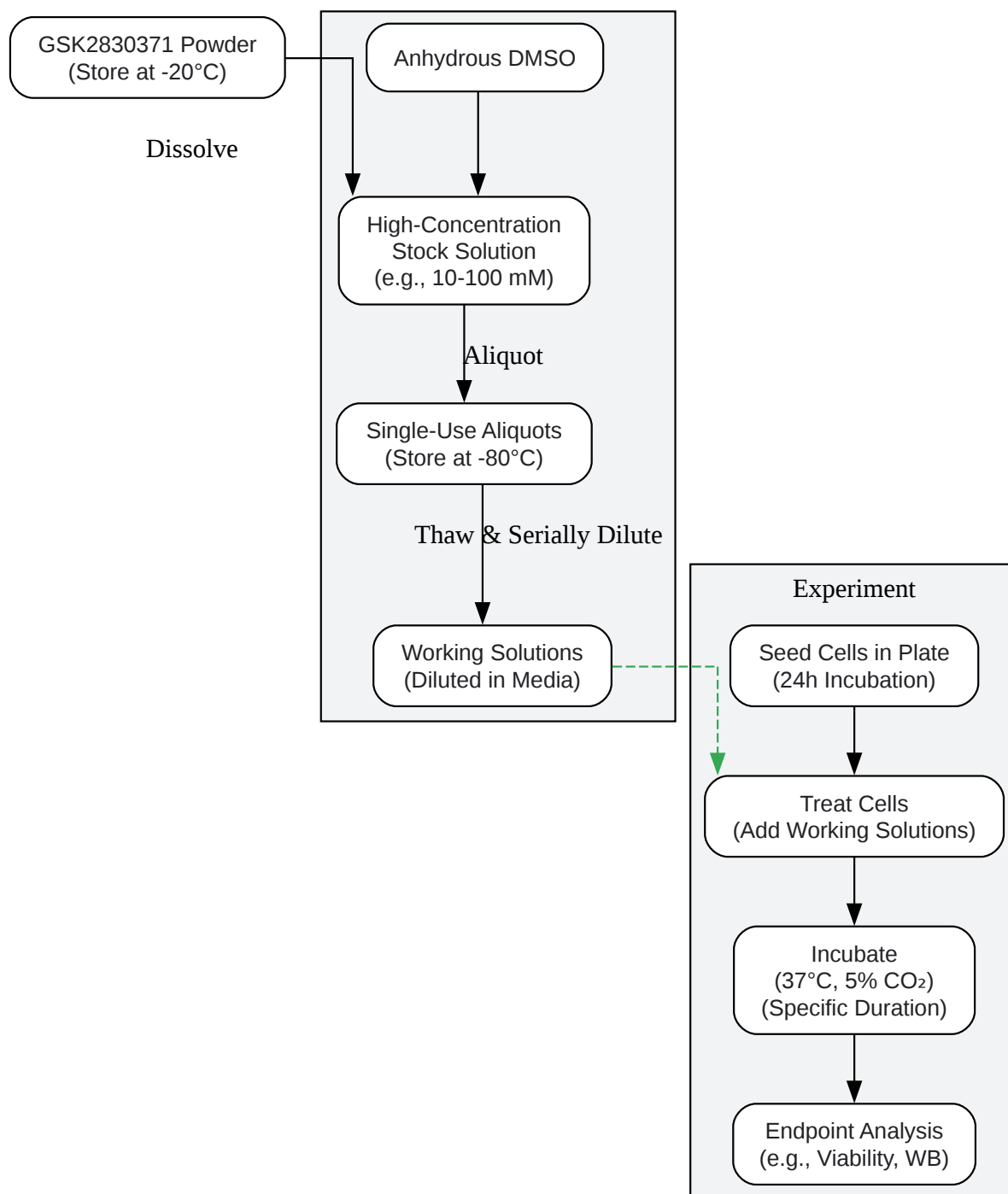
Experimental Protocols & Visualizations

Protocol: General Workflow for Cell-Based Assays

This protocol outlines the essential steps for preparing and using **GSK2830371** in a typical in vitro experiment.

- Reconstitution of Powder:
 - Briefly centrifuge the vial of **GSK2830371** powder to ensure all material is at the bottom.
 - Under sterile conditions, add the required volume of anhydrous DMSO to achieve a high-concentration stock solution (e.g., 10-100 mM).

- Vortex or sonicate gently until the powder is completely dissolved.[2]
- Stock Solution Storage:
 - Dispense the stock solution into small, single-use aliquots in sterile tubes.
 - Store these aliquots at -80°C for up to one year.[1][3]
- Preparation of Working Solutions:
 - Thaw a single aliquot of the DMSO stock solution at room temperature.
 - Perform serial dilutions of the stock solution into pre-warmed (37°C) complete cell culture medium to achieve the desired final concentrations.
 - Crucially, ensure the final DMSO concentration across all treatments (including vehicle control) is identical and non-toxic to the cells (e.g., ≤0.5%).[7]
- Cell Treatment:
 - Seed cells in appropriate culture plates and allow them to adhere overnight.
 - Remove the existing medium and replace it with the medium containing the various concentrations of **GSK2830371** or the vehicle control.
 - Incubate the cells for the desired experimental duration (e.g., 4 to 168 hours) at 37°C in a 5% CO₂ incubator.[1][6]
- Downstream Analysis:
 - Following incubation, perform the desired endpoint analysis, such as a cell viability assay (e.g., MTS, CellTiter-Glo), western blotting for protein expression/phosphorylation, or flow cytometry.[4][5][8]

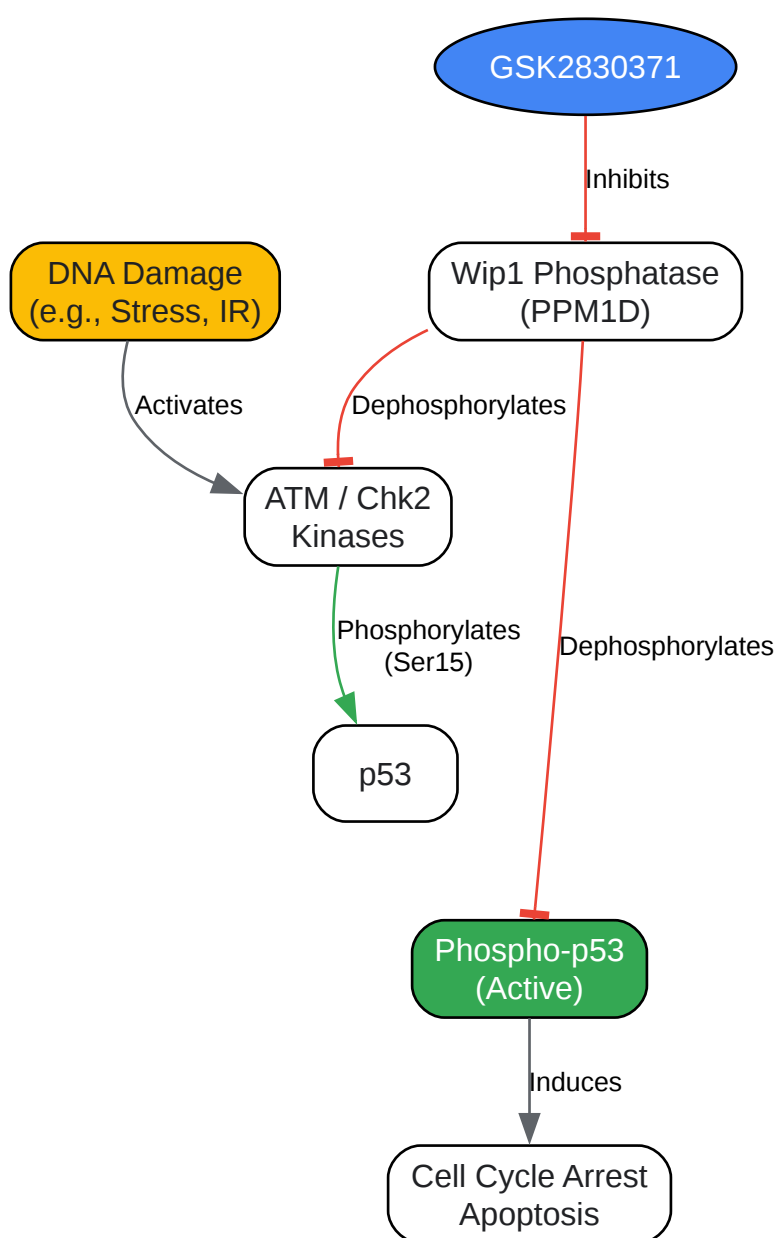


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Caption: Experimental workflow for using **GSK2830371** in cell-based assays.

Signaling Pathway: Mechanism of Action of GSK2830371

GSK2830371 is an allosteric inhibitor of Wip1 phosphatase (encoded by the PPM1D gene).[9] Wip1 is a critical negative regulator of the DNA damage response (DDR) and the p53 tumor suppressor pathway.[9] By inhibiting Wip1, **GSK2830371** prevents the dephosphorylation of key DDR proteins, including ATM, Chk2, and p53 itself.[1] This leads to sustained phosphorylation and activation of the p53 pathway, resulting in cell cycle arrest and apoptosis in cancer cells with wild-type p53.[5][9]



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Caption: Wip1-p53 signaling pathway and the inhibitory action of **GSK2830371**.

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